An In-depth Technical Guide to 2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-

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Compound of Interest

Compound Name:	*2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-*
CAS No.:	*62353-81-5*
Cat. No.:	*B1590487*

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, characterization, and potential biological activities of **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-** (also known as 1-Hydroxy-N-methyl-2-naphthamide). Due to the limited availability of direct experimental data for this specific compound in publicly accessible literature, this guide synthesizes information from structurally related naphthalenecarboxamide derivatives to provide a predictive and insightful resource for researchers. All inferred data is clearly distinguished from experimentally verified information to ensure scientific integrity. This document is intended to serve as a foundational reference to stimulate and guide future research into this promising molecule.

Chemical Identity and Physicochemical Properties

2-Naphthalenecarboxamide, 1-hydroxy-N-methyl- is a derivative of naphthalene, featuring a carboxamide group at the 2-position, a hydroxyl group at the 1-position, and a methyl group

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attached to the amide nitrogen.

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node [label="C"]; A; B; C; D; E; F; G; H; I; K; O; node [label="N"]; M; } Caption: Chemical structure of **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-**.

Table 1: Physicochemical Properties

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Property	Value	Source
Molecular Formula	C12H11NO2	Inferred from structure
Molecular Weight	201.22 g/mol	Calculated
IUPAC Name	1-Hydroxy-N-methyl-2-naphthamide	[1]
Synonyms	2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-	[1]
CAS Number	13544-53-5 (related structure)	Note: A definitive CAS for the exact structure is not readily available.
Predicted XLogP3	2.7	Inferred from similar structures
Hydrogen Bond Donor Count	1	Calculated
Hydrogen Bond Acceptor Count	2	Calculated
Predicted Solubility	Insoluble in cold water; likely soluble in alcohols and benzene.	Inferred from 1-Hydroxy-2-naphthoic acid[2]
Predicted Melting Point	Likely a solid at room temperature with a defined melting point.	General property of similar organic compounds.

Synthesis and Characterization

While a specific, validated synthesis protocol for **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-** is not documented in the searched literature, a plausible synthetic route can be proposed based on established amide bond formation reactions.

Proposed Synthesis Workflow

The most direct approach would involve the coupling of 1-hydroxy-2-naphthoic acid with methylamine.

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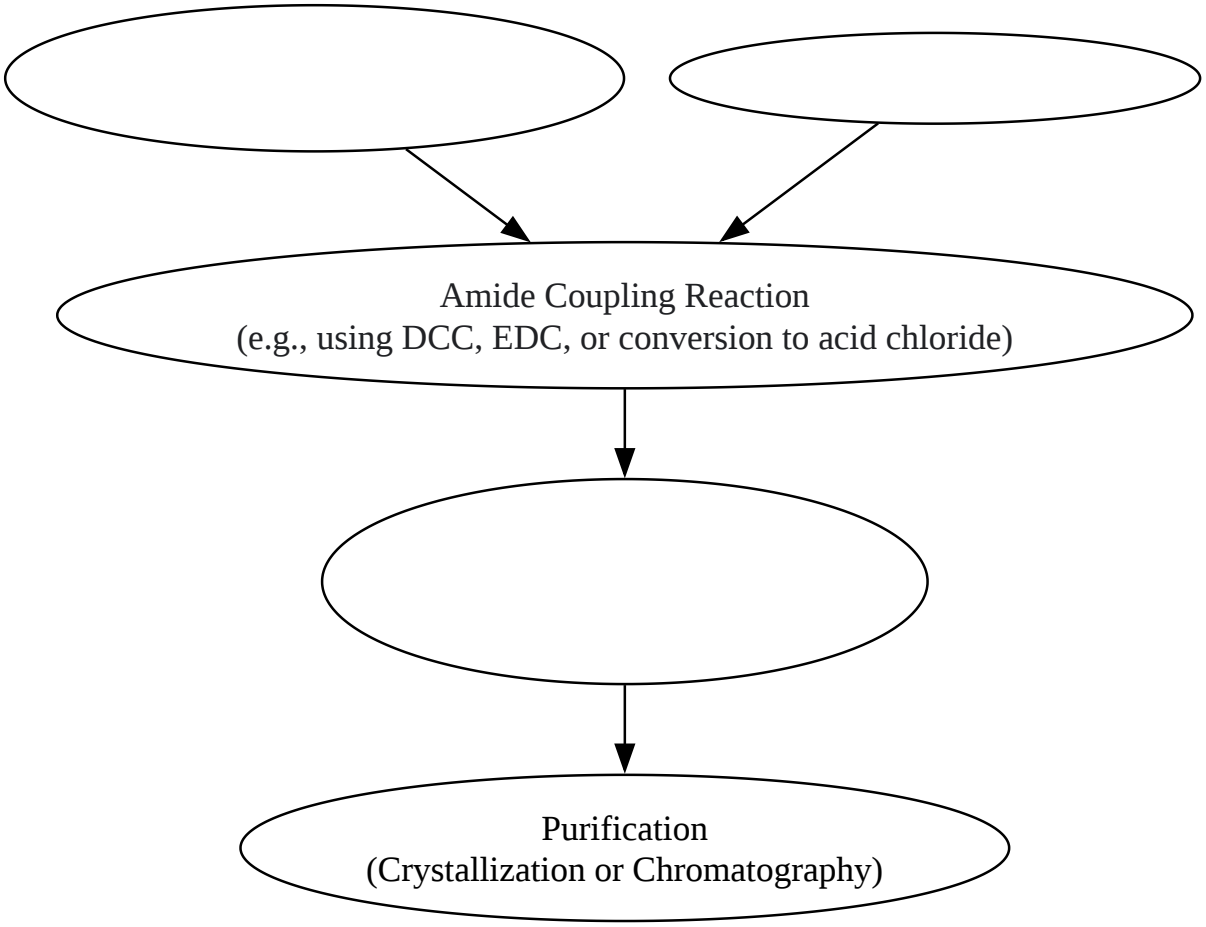

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Step-by-Step Experimental Protocol (Hypothetical)

This protocol is a general guideline and would require optimization.

- Acid Chloride Formation (Alternative Step 1):
  - Suspend 1-hydroxy-2-naphthoic acid (1 equivalent) in a dry, inert solvent such as dichloromethane (DCM) or toluene.
  - Add thionyl chloride ($SOCl_2$) or oxalyl chloride ($(COCl)_2$) (1.1-1.5 equivalents) dropwise at 0 °C.
  - Allow the reaction to warm to room temperature and stir for 2-4 hours, or until the evolution of gas ceases.

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- Remove the solvent and excess reagent under reduced pressure to yield the crude 1-hydroxy-2-naphthoyl chloride.

- Amide Coupling:
  - Method A (from Acid Chloride): Dissolve the crude 1-hydroxy-2-naphthoyl chloride in dry DCM. Cool the solution to 0 °C. Add a solution of methylamine (2-3 equivalents) in DCM or as an aqueous solution dropwise. A base such as triethylamine or pyridine (2 equivalents) should be included to scavenge the HCl byproduct.
  - Method B (Direct Coupling): Dissolve 1-hydroxy-2-naphthoic acid (1 equivalent) and a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.1 equivalents) in a suitable solvent like DCM or dimethylformamide (DMF). Add methylamine (1.2 equivalents) and a catalytic amount of a base like 4-dimethylaminopyridine (DMAP).
  - Stir the reaction mixture at room temperature for 12-24 hours.

- Work-up and Purification:
  - Monitor the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, filter the reaction mixture to remove any precipitated byproducts (e.g., dicyclohexylurea if DCC is used).
  - Wash the organic layer sequentially with dilute acid (e.g., 1M HCl), saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water, ethyl acetate/hexanes) or by column chromatography on silica gel.

Spectroscopic Characterization (Predicted)

The following are predicted spectroscopic data based on the chemical structure and data from analogous compounds.

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- ^{1}H NMR (Proton Nuclear Magnetic Resonance):
  - Aromatic protons of the naphthalene ring system would appear as a series of doublets, triplets, and multiplets in the range of δ 7.0-8.5 ppm.
  - The hydroxyl proton (-OH) would likely appear as a broad singlet, with its chemical shift being concentration and solvent dependent.
  - The N-methyl protons (-NH-CH_3) would likely appear as a singlet or a doublet (if coupled to the NH proton) around δ 2.5-3.5 ppm.
  - The amide proton (-NH-) would appear as a broad singlet, and its chemical shift would be highly dependent on solvent and concentration.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):
  - The carbonyl carbon (C=O) of the amide would be expected in the range of δ 165-175 ppm.
  - Aromatic carbons of the naphthalene ring would appear in the range of δ 110-140 ppm.
  - The N-methyl carbon (-CH_3) would be expected in the range of δ 25-35 ppm.
- IR (Infrared) Spectroscopy:
  - A broad O-H stretching band would be expected around 3200-3600 cm^{-1}.
  - An N-H stretching band for the secondary amide would be expected around 3300-3500 cm^{-1}.
  - A strong C=O stretching band (Amide I) would be prominent around 1630-1680 cm^{-1}.
  - An N-H bending band (Amide II) would be observed around 1510-1570 cm^{-1}.
  - C-H stretching from the aromatic ring and the methyl group would be seen around 2850-3100 cm^{-1}.
  - Aromatic C=C stretching bands would appear in the 1400-1600 cm^{-1} region.

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- Mass Spectrometry (MS):
  - The molecular ion peak (M^+) would be expected at m/z = 201.0789, corresponding to the exact mass of C12H11NO2.
  - Fragmentation patterns would likely involve the loss of the methyl group, the amide functionality, and cleavage of the naphthalene ring.

Biological and Pharmacological Profile (Predictive)

Direct biological studies on **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-** are not readily available. However, the naphthalene and carboxamide moieties are present in numerous biologically active compounds, suggesting potential avenues for investigation.

Inferred Areas of Interest

- Anti-inflammatory Activity: Naphthalene derivatives have been investigated for their anti-inflammatory properties. For instance, Methyl-1-hydroxy-2-naphthoate has been shown to inhibit the lipopolysaccharide-induced inflammatory response in macrophages by suppressing NF-κB and MAPK signaling pathways[3]. The structural similarity suggests that **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-** could be explored for similar activities.
- Antimicrobial and Anticancer Potential: Various substituted 1-hydroxynaphthalene-2-carboxanilides have demonstrated antibacterial, antimycobacterial, and anticancer effects[4]. The specific substitutions on the anilide ring were found to be crucial for activity. This suggests that modifications of the N-methyl group in the target compound could be a strategy for developing novel therapeutic agents.
- Enzyme Inhibition: Naphthamide derivatives have been designed as inhibitors of various enzymes, including monoamine oxidase (MAO), which is a target for the treatment of neurodegenerative diseases[5]. The rigid naphthalene scaffold can serve as an effective anchor in enzyme active sites.

Proposed Mechanism of Action (Hypothetical)

Based on related compounds, a potential anti-inflammatory mechanism could involve the inhibition of key signaling pathways.

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Conclusion and Future Directions

2-Naphthalenecarboxamide, 1-hydroxy-N-methyl- represents an under-investigated molecule with a chemical scaffold that suggests potential for biological activity. This technical guide provides a foundational framework for initiating research on this compound by proposing a viable synthetic route, predicting its physicochemical and spectroscopic properties, and identifying promising areas for pharmacological screening.

Future research should focus on:

- Validated Synthesis and Characterization: Developing and optimizing a synthetic protocol and fully characterizing the compound using modern analytical techniques.
- In Vitro Screening: Evaluating the compound's activity in a panel of assays, including anti-inflammatory, antimicrobial, and anticancer cell lines.
- Structure-Activity Relationship (SAR) Studies: Synthesizing and testing analogues with modifications to the N-methyl and hydroxyl groups to understand the structural requirements for biological activity.

The insights provided in this guide are intended to accelerate the exploration of **2-Naphthalenecarboxamide, 1-hydroxy-N-methyl-** and its potential applications in drug discovery and development.

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